

Structural Characterization of 3-(2,2-Difluoroethyl)piperidine Hydrochloride

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Compound of Interest

Compound Name: 3-(2,2-Difluoroethyl)piperidine
hydrochloride

CAS No.: 2230802-59-0

Cat. No.: B2571231

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Executive Summary & Compound Profile

The introduction of a 2,2-difluoroethyl group at the 3-position of a piperidine ring serves two primary medicinal chemistry functions: it lowers the

of the adjacent amine (modulating oral bioavailability) and blocks metabolic oxidation at the susceptible 3-position.^[1]

However, characterizing this motif requires specific attention to heteronuclear spin-spin coupling (

H-

F and

C-

F), which complicates standard spectral interpretation.^[1] This guide provides a rigorous framework for validating the structural identity of the hydrochloride salt.

Physicochemical Identity

Property	Value / Description
Systematic Name	3-(2,2-difluoroethyl)piperidine hydrochloride
Molecular Formula	
Molecular Weight	Free Base: 149.18 g/mol Salt: 185.64 g/mol
Physical State	White to off-white hygroscopic solid
Solubility	High: Water, Methanol, DMSO Low: Dichloromethane, Hexanes
Key Structural Features	Secondary amine (salt), Chiral center at C3, Terminal group

Spectroscopic Characterization Strategy

The validation logic follows a subtractive approach: confirm the mass, map the carbon skeleton, and finally verify the specific fluorination pattern which serves as the unique fingerprint of this molecule.

Mass Spectrometry (LC-MS/HRMS)

Objective: Confirm molecular formula and salt dissociation.

- Ionization Mode: Electrospray Ionization (ESI), Positive mode ().
- Expected Signal:
 - : (matches).
 - Note: The HCl counterion will dissociate; do not expect a parent ion at 185.

- Fragmentation Pattern:
 - Look for a neutral loss of 20 Da (HF), a hallmark of aliphatic fluorides, resulting in a fragment at

Nuclear Magnetic Resonance (NMR)

This is the definitive method for structural proof. The 2,2-difluoroethyl moiety (

) creates a distinct splitting pattern due to the spin-active

F nucleus (

, 100% abundance).[1]

Solvent Selection Strategy

- Primary Choice: DMSO-

: Essential for observing the ammonium protons (

) as broad singlets/multiplets at

8.0–9.5 ppm.[1] This confirms the salt formation and stoichiometry.

- Secondary Choice:

: Useful for resolution if the aliphatic region is crowded, but will exchange the NH protons, erasing the salt signal.

¹H NMR Analysis (400 MHz, DMSO-

)

The spectrum will be dominated by the large geminal H-F coupling.

Position	Proton Type	Shift (ppm)	Multiplicity & Coupling Constants ()	Interpretation
Terminal		6.0 – 6.4	tt (Triplet of triplets) (Geminal) (Vicinal)	Diagnostic Peak. The large 55 Hz splitting is the "smoking gun" for a geminal difluoro group. [1]
Amine		8.5 – 9.5	br s (Broad singlet)	Confirms HCl salt. Integration should be roughly 2H.
Linker		1.8 – 2.2	dm (Doublet of multiplets)	Coupled to the fluorine atoms and the C3 methine. [1]
Ring	Piperidine	2.8 – 3.4	m (Multiplets)	Deshielded due to proximity to the cationic nitrogen.
Ring	Piperidine	1.2 – 1.9	m (Overlapping)	The C3 proton is the chiral methine anchor.

¹H NMR Analysis

- Shift:

to

ppm (standard range for aliphatic

).

- Pattern:dt (Doublet of triplets).
 - Doublet: Due to the single geminal proton (Hz).
 - Triplet: Due to the two vicinal methylene protons (Hz).

C NMR Analysis (Proton Decoupled)

Carbon signals will be split by fluorine.

- Terminal Carbon (): Triplet (), Hz.
- Linker Carbon (): Triplet (), Hz.
- Ring Carbon (C3): Triplet (), Hz.

Infrared Spectroscopy (FT-IR)

- Amine Salt: Broad, intense band at $2400\text{--}3000\text{ cm}^{-1}$ (N-H stretching of ammonium).

- Fluorine: Strong stretch at 1100–1250 cm^{-1} (C-F stretch).

Experimental Protocols

Protocol A: NMR Sample Preparation (Critical for Salt Verification)

- Goal: Prevent H/D exchange to visualize the protons.
- Reagents: DMSO-
(99.9% D), dry.[\[1\]](#)
- Weigh 5–10 mg of the hydrochloride salt into a clean vial.
- Add 0.6 mL of DMSO-
[\[1\]](#) Cap immediately to minimize moisture absorption (water peak at 3.33 ppm can obscure ring protons).
- Vortex until fully dissolved.
- Transfer to a 5mm NMR tube.
- Acquisition: Run standard proton sequence (16–32 scans). Ensure spectral width covers -2 to 14 ppm.[\[1\]](#)

Protocol B: Free Base Liberation (Optional Validation)

If the salt stoichiometry is ambiguous, liberate the free base to compare shifts.

- Dissolve 20 mg of salt in 1 mL water.
- Add 1 mL of 1M NaOH.
- Extract with 1 mL

- Separate organic layer, dry over

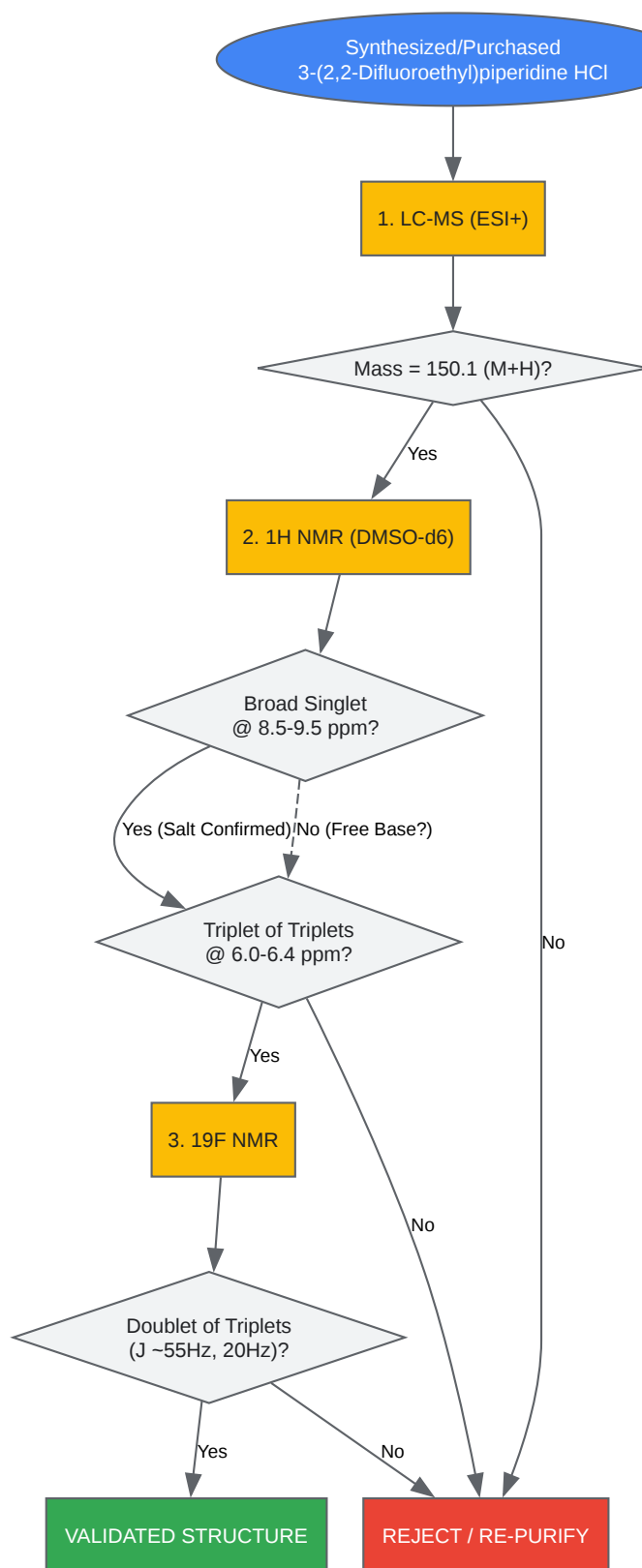
, and run NMR.

- Result: The

-protons (H2, H6) will shift upfield (shielded) by ~0.5–1.0 ppm compared to the HCl salt.

Logical Characterization Workflow

The following diagram illustrates the decision process for validating the compound structure.



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Caption: Step-by-step logic gate for structural validation. Diamond nodes represent critical Go/No-Go decision points based on spectral data.[1]

References

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Sources

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